Application Notes and Protocols for In Vivo Administration of AUR1545

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Compound of Interest

Compound Name:	*AUR1545*
Cat. No.:	*B15606614*

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Introduction

AUR1545 is a potent and selective preclinical small molecule degrader of the histone acetyltransferases (HATs) KAT2A and KAT2B.[1][2] These enzymes are key regulators of chromatin structure and gene expression and have been identified as drivers of tumor cell plasticity in various cancers, including acute myeloid leukemia (AML), small-cell lung cancer (SCLC), and neuroendocrine prostate cancer (NEPC).[2][3][4] **AUR1545**, a precursor to the clinical candidate AUTX-703, has demonstrated significant anti-tumor activity in preclinical models by inducing the degradation of KAT2A/B, leading to inhibition of tumor growth and promoting a more differentiated cell state.[2][3][4][5] These application notes provide detailed protocols for the in vivo administration of **AUR1545**, based on currently available preclinical data.

Mechanism of Action: KAT2A/B Degradation

AUR1545 is a heterobifunctional degrader that simultaneously binds to KAT2A/B and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of the target proteins. The degradation of KAT2A and KAT2B disrupts their ability to acetylate histone

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and non-histone proteins, thereby altering gene expression programs that are critical for cancer cell proliferation and survival. A key downstream effect of KAT2A/B degradation is the destabilization of oncoproteins such as c-MYC, which are often overexpressed in cancer and drive malignant phenotypes.[1]

Signaling Pathway Diagram

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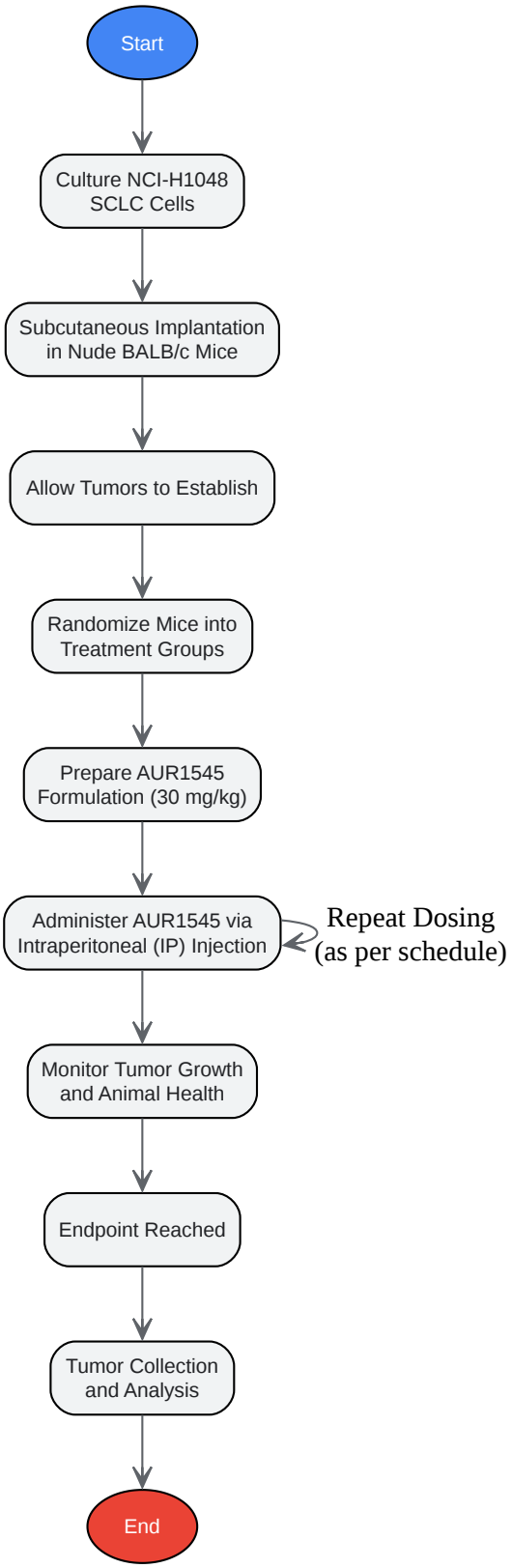

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